

Unraveling the Profile of Bts 39542: A Potent Loop Diuretic

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Compound of Interest

Compound Name: Bts 39542

Cat. No.: B1667970

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An In-depth Technical Overview for Researchers and Drug Development Professionals

Bts 39542 is a high-efficacy diuretic agent that has demonstrated significant potential in preclinical studies. This technical guide synthesizes the available scientific information on **Bts 39542**, focusing on its chemical properties, mechanism of action, and the experimental methodologies used to characterize its effects. While a definitive chemical structure and detailed quantitative data from primary literature remain elusive in publicly accessible domains, this document provides a comprehensive overview based on existing knowledge.

Chemical Identity and Properties

Bts 39542 is identified by the Chemical Abstracts Service (CAS) number 57410-31-8.^{[1][2]} Its molecular formula is C₁₆H₁₁ClN₄O₃S.^[1] It is classified as a dihydrophthalazin-1-ylacetic acid derivative.

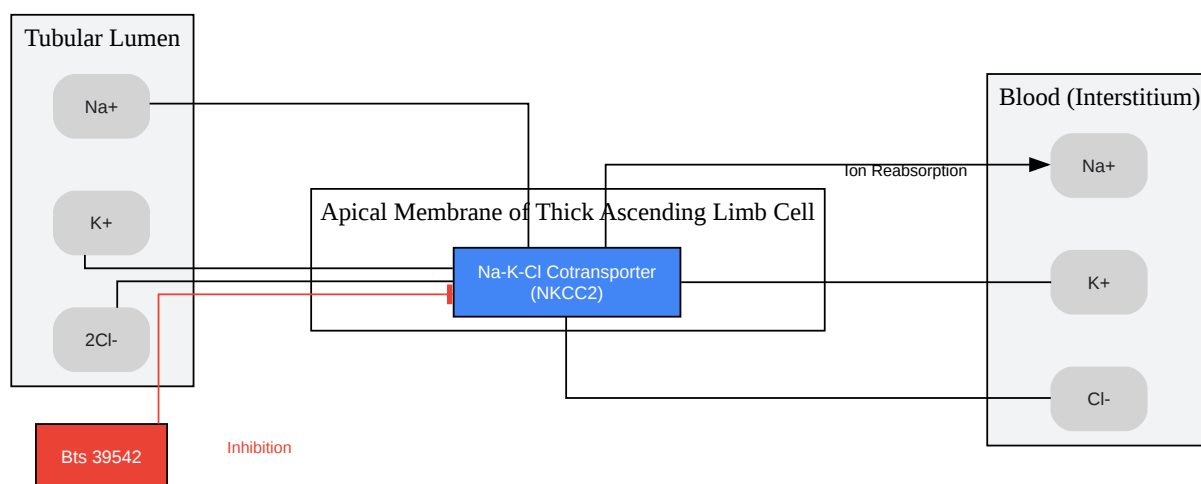
Property	Value	Reference
CAS Number	57410-31-8	[1][2]
Molecular Formula	C ₁₆ H ₁₁ ClN ₄ O ₃ S	[1]
Chemical Class	Dihydrophthalazin-1-ylacetic acid derivative	

Note: A visual representation of the chemical structure of **Bts 39542** is not publicly available in the searched scientific literature and chemical databases.

Mechanism of Action: Inhibition of the Na-K-Cl Cotransporter

Bts 39542 exerts its diuretic effect by inhibiting the Na-K-Cl cotransport system, a protein complex primarily located in the thick ascending limb of the loop of Henle in the kidneys.^[2] This inhibition prevents the reabsorption of sodium, potassium, and chloride ions from the tubular fluid back into the blood. The increased concentration of these ions in the filtrate leads to an osmotic effect, drawing water into the tubules and resulting in a significant increase in urine output. This mechanism of action is characteristic of loop diuretics, such as furosemide.

The following diagram illustrates the proposed signaling pathway for **Bts 39542**'s diuretic action.



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Mechanism of **Bts 39542** Action

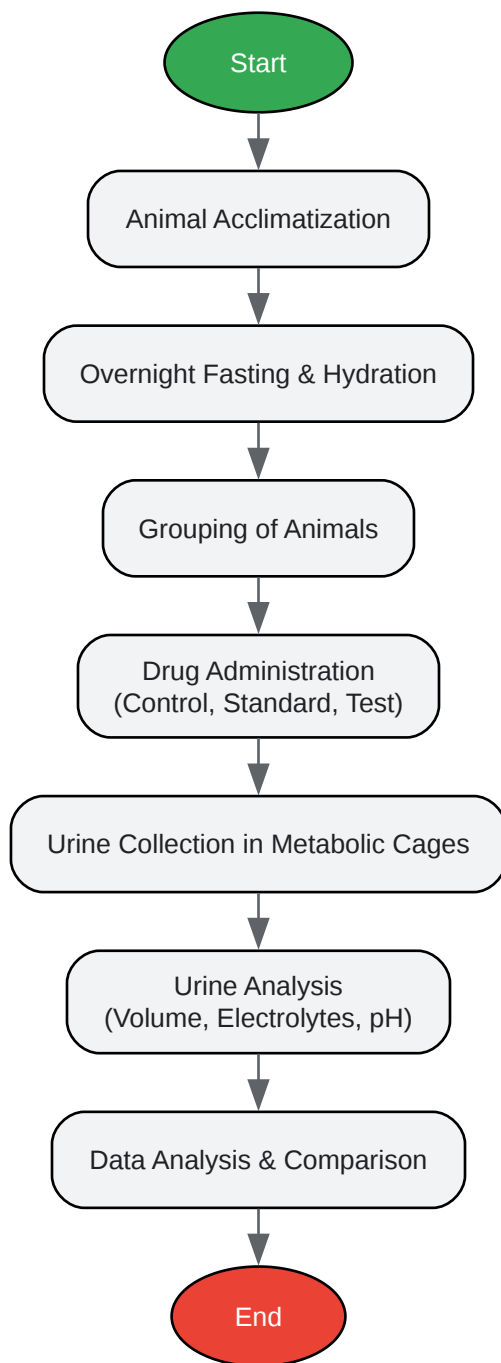
Experimental Protocols

Detailed experimental protocols for the synthesis and evaluation of **Bts 39542** are primarily described in the research by Cooling and Sim (1981), the full text of which is not publicly available. However, based on general pharmacological practices for assessing diuretic activity in rodent models, a typical experimental workflow can be outlined.

Generalized Protocol for Diuretic Activity Assay in Rats:

- **Animal Acclimatization:** Male or female rats are housed under standard laboratory conditions with free access to food and water for a period of acclimatization.
- **Fasting and Hydration:** Animals are typically fasted overnight with continued access to water. Prior to the experiment, a saline load (e.g., 0.9% NaCl solution, 25 ml/kg body weight) is administered orally to ensure a uniform state of hydration and promote a baseline urine flow.
- **Grouping and Administration:** Rats are divided into several groups:
 - **Control Group:** Receives the vehicle (e.g., saline or a suspension agent).
 - **Standard Group:** Receives a known diuretic, such as furosemide (e.g., 10 mg/kg), for comparison.
 - **Test Groups:** Receive varying doses of the test compound (**Bts 39542**).
- **Urine Collection:** Immediately after administration, animals are placed in individual metabolic cages that allow for the separate collection of urine and feces. Urine is collected over a specified period, typically 5 to 24 hours.
- **Analysis:** The collected urine is analyzed for:
 - **Volume:** To determine the diuretic effect.
 - **Electrolyte Concentrations:** Sodium (Na⁺), potassium (K⁺), and chloride (Cl⁻) levels are measured to assess the natriuretic, kaliuretic, and chloruretic effects.
 - **pH.**

The following diagram illustrates a generalized experimental workflow for a diuretic assay.



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Workflow for Diuretic Assay

Concluding Remarks

Bts 39542 is a potent diuretic agent with a mechanism of action centered on the inhibition of the Na-K-Cl cotransporter in the loop of Henle. While its chemical identity and primary physiological effects are documented, a comprehensive understanding of its chemical structure, quantitative pharmacology, and the specific experimental conditions used in its initial characterization is limited by the accessibility of the primary scientific literature. Further research and the availability of these data would be invaluable for the scientific community and professionals in drug development.

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References

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- 2. BTS 39542 | 57410-31-8 [chemicalbook.com]
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